

Essential Safety and Logistical Information for Handling Ripretinib

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Compound of Interest

Compound Name: *Ripretinib*

Cat. No.: *B610491*

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This document provides crucial guidance for the safe handling and disposal of **Ripretinib**, a kinase inhibitor, intended for researchers, scientists, and drug development professionals. Adherence to these procedures is vital to minimize exposure and ensure a safe laboratory environment.

Hazard Identification and Occupational Exposure

Ripretinib is classified as a hazardous substance with the following primary concerns^[1]:

- Reproductive Toxicity (Category 2): Suspected of damaging fertility and the unborn child.
- Specific Target Organ Toxicity, Repeated Exposure (Category 1): Causes damage to the hematopoietic system and skin through prolonged or repeated exposure.
- Kinase Inhibitor Effects: May adversely affect rapidly dividing cells^[1].

An Occupational Exposure Limit (OEL) has been established to minimize health risks associated with handling this compound.

Compound	Issuer	Occupational Exposure Limit (OEL) - TWA
Ripretinib	Deciphera	40 µg/m ³

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **Ripretinib** to prevent skin and eye contact, inhalation, and ingestion. The required PPE varies based on the specific handling procedures and the potential for exposure.

Task	Required Personal Protective Equipment
Routine Handling (weighing, formulating)	- Gloves: Protective gloves (impervious).- Eye Protection: Safety glasses with side-shields or safety goggles[2].- Body Protection: Impervious clothing such as a lab coat[2].- Respiratory Protection: A suitable respirator should be used if dust is generated and engineering controls are not sufficient[2].
Spill Cleanup	- Gloves: Protective gloves.- Eye Protection: Safety goggles with side-shields[2].- Body Protection: Full protective clothing or disposable coveralls[1][2].- Respiratory Protection: An approved, positive pressure, self-contained breathing apparatus may be necessary for large spills[1].

Note: Protective garments should not be worn in common areas, and proper gowning and de-gowning practices must be followed[1].

Handling and Engineering Controls

Safe handling of **Ripretinib** requires a combination of engineering controls and specific procedural steps to minimize dust generation and exposure.

Engineering Controls:

- Ventilation: Use local exhaust ventilation (LEV) or work within a fume hood, especially during procedures that may generate dust[1][3].

- Containment: For high-dust generating operations, specifically designed and engineered enclosures should be utilized[1].
- Safety Stations: Ensure an emergency eye wash station and safety shower are readily accessible[2].

Procedural Steps for Handling:

- Obtain Special Instructions: Before use, obtain and review the Safety Data Sheet (SDS)[1].
- Prevent Dust Generation: Minimize the creation and accumulation of dust[1]. Avoid actions that could cause tablets to be crushed or broken outside of a controlled environment[1].
- Avoid Contact: Prevent contact with eyes, skin, and mucous membranes[1].
- Hygiene Practices: Wash hands, forearms, and face thoroughly after handling[1]. Do not eat, drink, or smoke in areas where **Ripretinib** is handled or stored[1].
- Storage: Store in a locked, light-protected area at 20 – 25 °C, with excursions permitted to 15-30 °C[1].

Spill Management and Disposal Plan

In the event of a spill, immediate and appropriate action is necessary to contain the material and decontaminate the area.

Spill Response Protocol:

- Evacuate and Secure: Evacuate unnecessary personnel from the area.
- Use Appropriate PPE: Don the full required PPE for spill cleanup as outlined in the table above[1].
- Contain the Spill:
 - Crushed/Broken Tablets or Powder: DO NOT RAISE DUST. Cover the spill with a damp cloth or towel to minimize airborne particles. Surround the spill with absorbent material[1].

- Intact Tablets: Scoop up the spilled tablets[1].
- Clean-up:
 - Carefully scoop the material (broken tablets, powder, and absorbents) into a leak-proof, suitable container for hazardous waste[1].
 - If applicable, add liquid to the material to allow it to enter a solution, then capture the liquid with spill absorbents[1].
- Decontamination: Decontaminate the spill area twice[1].
- Disposal: Dispose of the container and all contaminated materials as hazardous waste.

Disposal Plan:

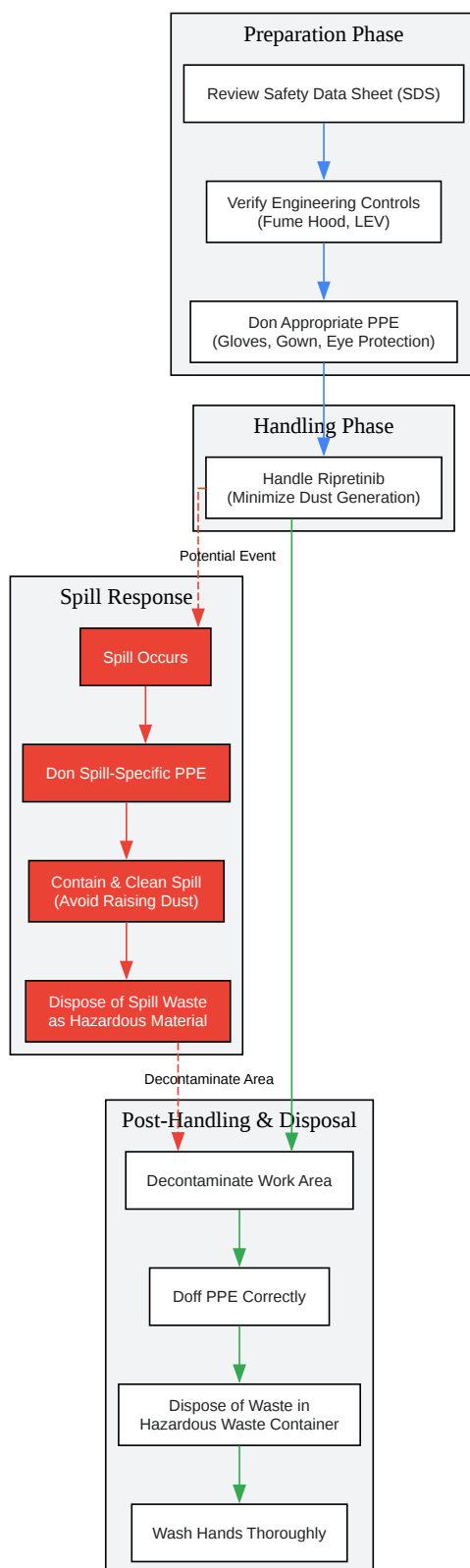
- All waste containing **Ripretinib**, including contaminated PPE and cleaning materials, must be disposed of as hazardous or special waste[1].
- Follow all local, regional, national, and international regulations for hazardous waste disposal[1]. Do not empty into drains[1].

Experimental Protocols

The safety recommendations provided are based on toxicological assessments. Detailed experimental protocols for the toxicological studies cited in the safety data sheets (e.g., studies on rats and dogs) are not provided in the available documentation[1].

Safe Handling Workflow for Ripretinib

The following diagram illustrates the logical workflow for the safe handling of **Ripretinib**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **Ripretinib**.

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